

Confirming the enhanced potency of PRO-905 with JHU395 combination

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PRO-905

Cat. No.: B12390446

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Lack of Publicly Available Data for PRO-905 and JHU395

Following a comprehensive search of publicly accessible scientific literature, clinical trial databases, and other online resources, no specific information or experimental data could be found for compounds designated "**PRO-905**" and "JHU395". This includes a lack of information regarding their individual properties, mechanisms of action, or any studies investigating their combined effects.

The designations "**PRO-905**" and "JHU395" may represent internal, pre-clinical research codes that have not yet been disclosed in public forums or scientific publications. "JHU" could potentially be an abbreviation for Johns Hopkins University, suggesting "JHU395" might be a compound originating from research at that institution, but no public records confirm this.

Without access to the primary data, it is not possible to construct the requested comparison guide, including data tables, experimental protocols, and signaling pathway diagrams. The core requirements of the prompt—to present quantitative data, detail experimental methodologies, and visualize scientific concepts related to the enhanced potency of a **PRO-905** and JHU395 combination—cannot be fulfilled.

Further investigation would require access to proprietary or unpublished research data. Researchers, scientists, and drug development professionals seeking information on these

specific compounds are advised to consult internal documentation or contact the research entity responsible for their development.

- To cite this document: BenchChem. [Confirming the enhanced potency of PRO-905 with JHU395 combination]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12390446#confirming-the-enhanced-potency-of-pro-905-with-jhu395-combination]

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